

Sublethal Effects of Pyrifluquinazon on Non-Target Arthropods: Application Notes and Protocols

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Compound of Interest

Compound Name: **Pyrifluquinazon**

Cat. No.: **B166700**

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Introduction

Pyrifluquinazon is an insecticide belonging to the IRAC Group 9B, which acts as a chordotonal organ TRPV channel modulator. This mode of action leads to the rapid cessation of feeding and other essential behaviors in target sap-sucking insects, ultimately resulting in starvation. While developed for pest management, understanding the sublethal effects of **Pyrifluquinazon** on non-target arthropods, including pollinators and biological control agents, is crucial for integrated pest management (IPM) strategies and comprehensive environmental risk assessment. These application notes provide a summary of the known sublethal effects on key non-target arthropods and detailed protocols for assessing these impacts.

Data Presentation: Summary of Sublethal Effects

The following tables summarize the available quantitative data on the sublethal effects of **Pyrifluquinazon** on various non-target arthropods.

Table 1: Sublethal Effects of **Pyrifluquinazon** on the European Honey Bee (*Apis mellifera*)

Endpoint Assessed	Species	Exposure Concentration/ Dose	Observed Effect	Citation
<hr/>				
Behavior				
Overall Movement	Apis mellifera	84 mg a.i./liter in sugar water	Reduction in overall movement of foraging worker bees.	[1][2]
Feeding Behavior	Apis mellifera	84 mg a.i./liter in sugar water	Foraging worker bees were able to detect and reject the Pyrifluquinazon-treated sugar water, especially when other food sources were available.	[1][2]

Table 2: Sublethal Effects of **Pyrifluquinazon** on Predatory Mites (*Phytoseiulus persimilis*)

Endpoint Assessed	Species	Exposure Method	Observed Effect
Survival & Development			
Adult Female Survival	Phytoseiulus persimilis	Topical treatment	80-92% survival 168 hours after exposure.
Immature Survival			
Immature Survival	Phytoseiulus persimilis	Exposure to residues on leaf discs	86-94% of immature mites reached adulthood.
Reproduction			
Fecundity	Phytoseiulus persimilis	Topical treatment	Females produced 83-97% as many eggs as control females.
Egg Eclosion (Hatching)	Phytoseiulus persimilis	Topical treatment	Eclosion of eggs was not affected.

Table 3: Sublethal Effects of **Pyrifluquinazon** on Predatory Bugs (*Orius strigicollis*)

Endpoint Assessed	Species	Exposure Method	Observed Effect
Reproduction			
Preoviposition Period	<i>Orius strigicollis</i>	Not specified	Significantly longer than the control group.
Daily Oviposition Rate			
Daily Oviposition Rate	<i>Orius strigicollis</i>	Not specified	No significant difference in the number of eggs laid per day after oviposition commenced.

Note on Parasitoids: As of the latest literature review, no specific studies detailing the quantitative sublethal effects of **Pyrifluquinazon** on parasitoid wasps (e.g., *Trichogramma* spp., *Encarsia formosa*) have been published. However, a proposed registration decision by

Health Canada's Pest Management Regulatory Agency stated that **pyrifluquinazon** is considered non-toxic to beneficial arthropods, though a potential risk to bees was noted.[3]

Experimental Protocols

The following are detailed methodologies for key experiments to assess the sublethal effects of **Pyrifluquinazon** on non-target arthropods.

Protocol 1: Assessment of Sublethal Effects on Honey Bee (*Apis mellifera*) Behavior

Objective: To evaluate the impact of sublethal concentrations of **Pyrifluquinazon** on honey bee motor activity and feeding behavior.

Materials:

- **Pyrifluquinazon** standard
- Sucrose solution (e.g., 50% w/v)
- Foraging-age honey bees from healthy colonies
- Observation arenas (e.g., Petri dishes or custom-made chambers)
- Video recording equipment
- Movement tracking software
- Feeding stations

Procedure:

- Preparation of Test Solutions: Prepare a range of **Pyrifluquinazon** concentrations in a sucrose solution. A known concentration with observed effects is 84 mg a.i./liter.[1][2] A control group should receive only the sucrose solution.
- Acclimation of Bees: Collect foraging-age bees and acclimate them individually in the observation arenas for a set period (e.g., 1-2 hours) with access to water.

- Exposure: Provide the bees with the **Pyrifluquinazon**-treated or control sucrose solution for a defined duration.
- Behavioral Observation (Movement):
 - Place the observation arenas on a lightbox for better video contrast.
 - Record the movement of individual bees for a predetermined time (e.g., 15-30 minutes).
 - Analyze the video recordings using movement tracking software to quantify parameters such as total distance moved, velocity, and time spent immobile.
- Behavioral Observation (Feeding Preference):
 - In a larger arena, provide bees with a choice between the control sucrose solution and the **Pyrifluquinazon**-treated solution.
 - Record the number of visits and the duration of feeding at each solution over several hours.
- Data Analysis: Compare the behavioral parameters of the treated groups with the control group using appropriate statistical tests (e.g., ANOVA, t-test).

Protocol 2: Assessment of Sublethal Effects on Predatory Mite (*Phytoseiulus persimilis*) Survival, Development, and Reproduction

Objective: To determine the impact of sublethal exposure to **Pyrifluquinazon** on key life-history parameters of a predatory mite.

Materials:

- **Pyrifluquinazon** standard
- Rearing units for predatory mites (e.g., leaf discs on wet cotton)
- Bean plants or other suitable host plants for spider mites

- A culture of two-spotted spider mites (*Tetranychus urticae*) as a food source
- A healthy culture of *Phytoseiulus persimilis*
- Stereomicroscope
- Fine brush for handling mites

Procedure:

- Preparation of Treated Surfaces: Apply **Pyrifluquinazon** at various concentrations to leaf discs. Allow the residues to dry completely. A control group should be treated with water only.
- Survival and Development of Immatures:
 - Place a cohort of synchronized immature mites (e.g., larvae or protonymphs) onto the treated and control leaf discs.
 - Provide an ample supply of spider mite prey.
 - Monitor daily to record mortality and developmental stage.
 - Calculate the percentage of mites successfully reaching adulthood.
- Adult Survival and Fecundity:
 - Place newly emerged adult female mites on treated and control leaf discs.
 - Provide a consistent supply of prey.
 - Record female mortality daily.
 - Count and remove the eggs laid by each female daily.
- Egg Eclosion:
 - Collect eggs from the fecundity assay and place them on separate, untreated leaf discs.
 - Monitor daily to determine the percentage of eggs that successfully hatch.

- Data Analysis: Analyze differences in survival rates, development times, fecundity, and egg hatchability between treatment and control groups using statistical methods such as survival analysis and ANOVA.

Protocol 3: Generalized Protocol for Assessing Sublethal Effects on Parasitoid Wasps

Objective: To provide a framework for evaluating the sublethal effects of **Pyrifluquinazon** on the survival, reproductive capacity, and host-searching behavior of a parasitoid wasp (e.g., *Trichogramma* spp. or *Encarsia formosa*).

Materials:

- **Pyrifluquinazon** standard
- Rearing cages for parasitoids
- Host eggs or larvae for parasitism
- Honey or sugar solution for adult parasitoid feeding
- Observation arenas or olfactometers
- Stereomicroscope

Procedure:

- Exposure: Expose adult parasitoids to **Pyrifluquinazon** through either residual contact on a treated surface (e.g., glass vial or leaf) or oral ingestion via a treated honey solution.
- Adult Longevity: After exposure, transfer the parasitoids to clean containers with an untreated food source and monitor mortality daily.
- Fecundity and Parasitism Rate:
 - Provide surviving female parasitoids with a standardized number of hosts daily.
 - After a set period (e.g., 24 hours), remove the hosts and allow them to develop.

- Count the number of parasitized hosts (e.g., blackened eggs for *Trichogramma*) and the number of emerged offspring.
- Host-Searching Behavior:
 - Use a Y-tube olfactometer to assess the parasitoid's ability to orient towards host-related cues (e.g., host pheromones, host-plant volatiles).
 - Introduce a treated or control parasitoid into the olfactometer and record its choice between the arm with the host cue and the arm with a control (clean air).
- Data Analysis: Compare longevity, parasitism rates, emergence rates, and behavioral choices between the treated and control groups using appropriate statistical analyses.

Visualizations

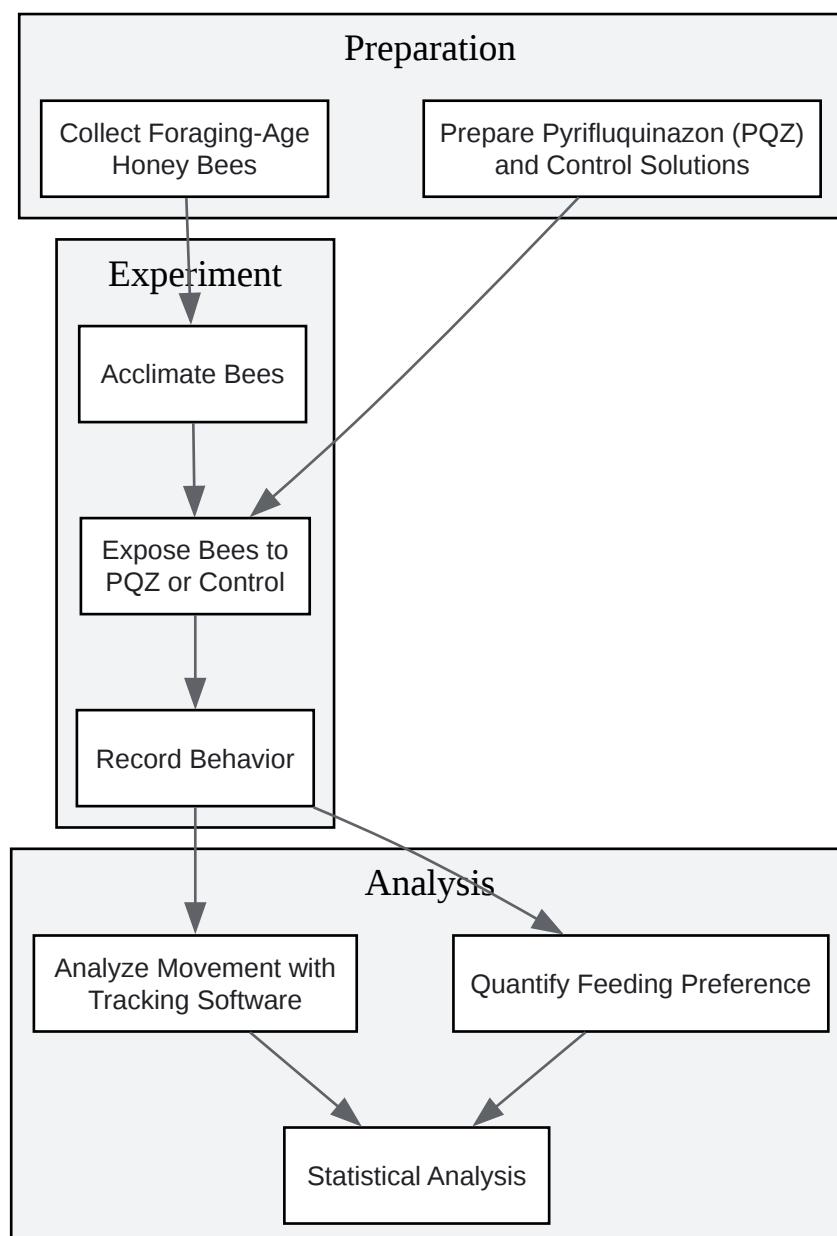
Mode of Action of Pyrifluquinazon



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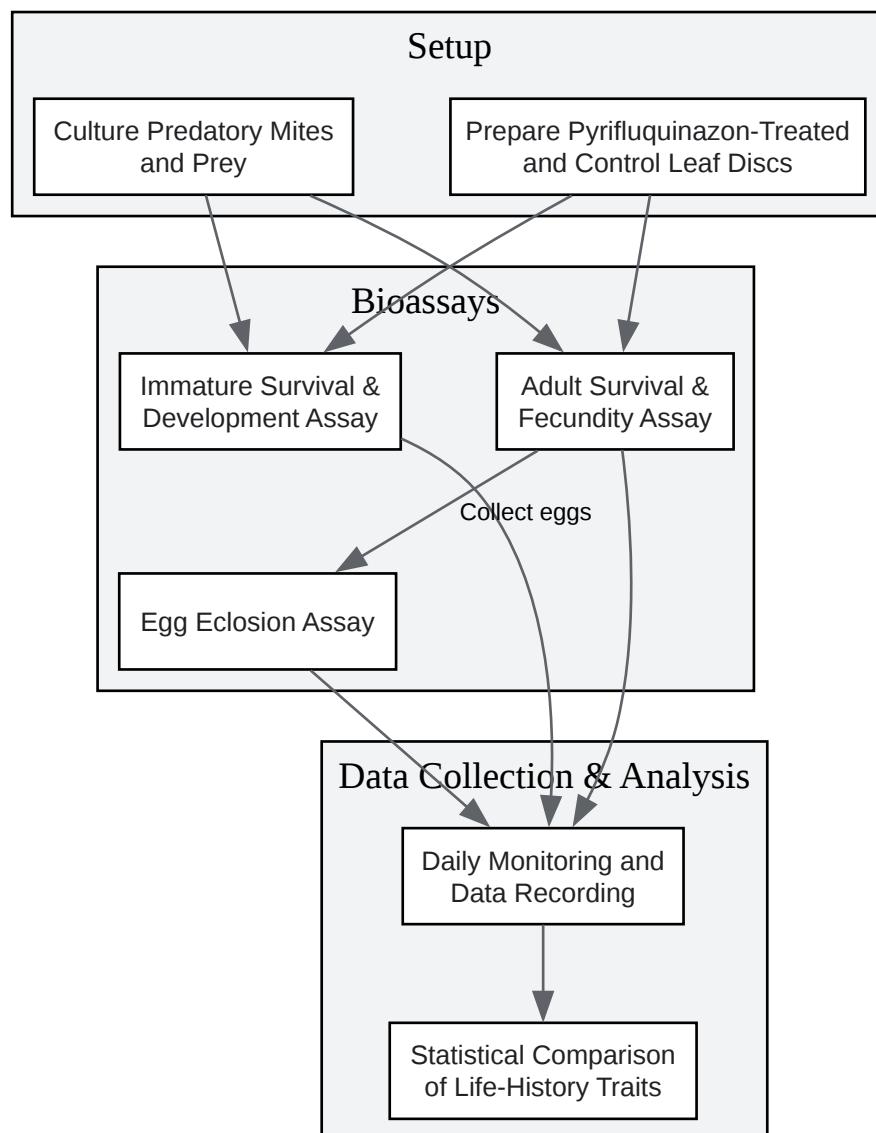
Caption: Pyrifluquinazon's mode of action on insect chordotonal organs.

Experimental Workflow: Honey Bee Behavioral Assay

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Caption: Workflow for assessing sublethal effects on honey bee behavior.

Experimental Workflow: Predatory Mite Life-History Assay

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Caption: Workflow for predatory mite sublethal effects assessment.

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